

Essential Guide to the Safe Disposal of NSC 405020

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Compound of Interest		
Compound Name:	NSC 405020	
Cat. No.:	B537722	Get Quote

For laboratory professionals engaged in cutting-edge research and development, the proper handling and disposal of chemical compounds is paramount to ensuring a safe and compliant operational environment. This document provides detailed procedural guidance for the safe disposal of **NSC 405020**, a specific MMP14 inhibitor. By adhering to these protocols, researchers can mitigate risks and contribute to a culture of safety within the laboratory.

Chemical and Physical Properties

A thorough understanding of the properties of **NSC 405020** is the first step in safe handling and disposal. Key data is summarized in the table below.

Property	Value	
Chemical Name	3,4-Dichloro-N-(1-methylbutyl)benzamide	
Synonyms	NSC-405020	
Molecular Formula	C12H15Cl2NO	
Molecular Weight	260.16 g/mol	
Appearance	White solid[1]	
Solubility	Soluble in DMSO and ethanol[1]	
Storage	Store at room temperature, dry, and dark[1]	



Hazard Identification and Safety Precautions

There is conflicting information in available Safety Data Sheets (SDS) regarding the hazardous nature of **NSC 405020**. While some sources classify it as "not a hazardous substance or mixture", it is crucial to handle all chemical compounds with a high degree of caution, especially those for research use where toxicological properties may not be fully characterized. Therefore, it is recommended to handle **NSC 405020** as a potentially hazardous substance.

Personal Protective Equipment (PPE):

- Gloves: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: If working with powders or creating aerosols, use a certified respirator.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **NSC 405020**. This procedure is designed to minimize exposure and environmental contamination.

- 1. Preparation for Disposal:
- Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines on chemical waste disposal. Local and national regulations must be followed.
- Ensure all necessary PPE is worn before handling the material.
- 2. Handling of Unused or Waste Material:



· Solid Waste:

- Carefully collect any solid NSC 405020 waste.
- Avoid generating dust. If necessary, gently moisten the solid with a suitable solvent (e.g., a small amount of the solvent it was dissolved in) to prevent airborne particles.
- Place the solid waste into a clearly labeled, sealed container suitable for chemical waste.
- Liquid Waste (Solutions):
 - Collect all solutions containing NSC 405020 in a dedicated, leak-proof, and clearly labeled waste container.
 - Do not mix with other incompatible waste streams. The container should be labeled with the full chemical name and approximate concentration.
- Contaminated Materials:
 - Any materials that have come into contact with NSC 405020, such as pipette tips, gloves, and bench paper, should be considered contaminated.
 - Place these items in a designated, sealed waste bag or container for chemical waste.

3. Final Disposal:

- Store the sealed waste containers in a designated and secure chemical waste storage area until collection by your institution's EHS or a licensed waste disposal contractor.
- Waste should be disposed of in accordance with all applicable federal, state, and local regulations. High-temperature incineration is often the preferred method for such chemical waste[2].

Emergency Procedures

• Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.







- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.
- Spills: Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contact your institution's EHS department immediately. Prevent entry into waterways.

Visualized Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **NSC 405020**.



Preparation Consult Institutional EHS Guidelines Wear Appropriate PPE Waste Handling Collect Solid Waste in Labeled Container Collect Liquid Waste in Labeled Container Collect Contaminated Materials Final Disposal Store Waste in Designated Area

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• 1. One moment, please... [iscabiochemicals.com]







- 2. Safe disposal of Cytotoxic and Pharma Waste Novus [novus-environmental.co.uk]
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